

Essential Safety and Handling Information for Profadol

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Compound of Interest

Compound Name: *Profadol*

Cat. No.: *B10784777*

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Disclaimer: The following information is based on limited available data for **Profadol**. Detailed safety, handling, and disposal protocols are not readily available in public resources. **Profadol** is a distinct substance from the more common anesthetic agent, Propofol, and the two should not be confused. Researchers, scientists, and drug development professionals should exercise extreme caution and consult with a qualified safety professional before handling this compound. The information provided here is for preliminary informational purposes only and does not constitute a comprehensive safety guide.

Profadol (also known as CI-572) is an opioid analgesic that was developed in the 1960s.^[1] It is classified as a mixed agonist-antagonist of the μ -opioid receptor.^[1] Its analgesic potency is reported to be comparable to that of pethidine (meperidine), while its antagonistic effect is approximately 1/50th that of nalorphine.^[1]

Physicochemical Properties

Due to the limited publicly available data, a comprehensive table of all quantitative data cannot be provided. The following table summarizes the basic chemical properties of **Profadol**.

Property	Value
IUPAC Name	3-(1-methyl-3-propylpyrrolidin-3-yl)phenol
Molecular Formula	C ₁₄ H ₂₁ NO ^{[1][2]}
Molar Mass	219.328 g·mol ⁻¹ ^[1]
CAS Number	428-37-5 ^[2]

Personal Protective Equipment (PPE)

Specific personal protective equipment (PPE) guidelines for handling **Profadol** are not available in the searched resources. As a matter of standard laboratory safety practice when handling any opioid compound or substance with unknown toxicity, the following PPE should be considered the minimum requirement:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are necessary to protect the eyes from splashes.
- **Lab Coat:** A fully buttoned lab coat should be worn to protect street clothing and skin.
- **Respiratory Protection:** If there is a risk of generating aerosols or dust, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Operational and Disposal Plans

Handling:

- Handle **Profadol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and secure location, away from incompatible materials. Access should be restricted to authorized personnel.

Disposal:

- Specific disposal instructions for **Profadol** are not available.
- As a general practice for opioid compounds, disposal should be in accordance with all applicable federal, state, and local regulations for pharmaceutical waste.
- Consult your institution's environmental health and safety (EHS) department for specific guidance on proper disposal procedures. Do not dispose of down the drain or in regular trash unless explicitly approved by EHS.

Experimental Protocols

Detailed experimental protocols for **Profadol** are not publicly available in the searched scientific literature. Researchers planning to use **Profadol** in experiments should develop a comprehensive protocol that includes a thorough risk assessment and detailed safety procedures. This protocol should be reviewed and approved by the relevant institutional safety committees.

Mechanism of Action and Signaling Pathways

Profadol is described as a mixed agonist-antagonist of the μ -opioid receptor.^[1] This suggests that it binds to the μ -opioid receptor and can produce both opioid-like (agonist) and opioid-blocking (antagonist) effects. However, specific details regarding the downstream signaling pathways activated or inhibited by **Profadol** are not available in the provided search results.

Due to the lack of detailed information on the signaling pathways of **Profadol**, a diagram cannot be generated at this time. The following is a placeholder to indicate where such a diagram would be placed if the information were available.

```
graph Profadol_Signaling_Pathway { layout=dot; rankdir=TB; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fontcolor="#202124", fillcolor="#F1F3F4", color="#5F6368"]; edge [fontname="Arial", fontsize=9, color="#5F6368", fontcolor="#202124"]; }
```

Caption: Conceptual representation of **Profadol**'s mechanism of action.

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References

- 1. Profadol - Wikipedia [en.wikipedia.org]
- 2. Profadol | C₁₄H₂₁NO | CID 9882 - PubChem [pubchem.ncbi.nlm.nih.gov]
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